Reproducibility of LY2940094 Tartrate's Behavioral Effects: A Comparative Guide

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Compound of Interest

Compound Name: *LY2940094 tartrate*

Cat. No.: *B15623468*

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An Examination of the Preclinical Evidence for a Novel Antidepressant and Anxiolytic Candidate

LY2940094 tartrate, a potent and selective antagonist of the nociceptin/orphanin FQ (N/OFQ) peptide (NOP) receptor, has shown promise in preclinical studies as a novel therapeutic agent for depression and anxiety-related disorders.[1][2] This guide provides a comprehensive comparison of the reported behavioral effects of LY2940094 across various preclinical models, with a focus on the available data to assess the reproducibility of these findings. Detailed experimental protocols are provided to aid researchers in the potential replication and further investigation of this compound.

Summary of Behavioral Effects

Preclinical research, primarily conducted by Eli Lilly and Company, has consistently demonstrated the antidepressant- and anxiolytic-like properties of LY2940094. The compound has also been shown to modulate feeding and alcohol consumption behaviors. The on-target activity of LY2940094 at the NOP receptor has been confirmed in studies using NOP receptor knockout mice, where the behavioral effects of the compound were absent.[1]

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However, a critical assessment of the reproducibility of these findings across different laboratories is currently limited by the lack of independent published studies replicating these specific behavioral experiments. The vast majority of the available data originates from the developing pharmaceutical company. While this provides a strong foundational dataset, independent verification is a crucial step in validating novel therapeutic claims. One independent study has explored the effects of LY2940094 on myelination, suggesting a potential NOPR-independent mechanism in that context, which highlights the need for broader investigation of this compound's activities.[3]

Quantitative Comparison of Behavioral Studies

The following tables summarize the key quantitative findings from preclinical studies on LY2940094.

Antidepressant-Like Effects

Behavioral Test	Species (Strain)	Sex	Dose (mg/kg, p.o.)	Key Finding
Forced Swim Test	Mouse (CD-1)	Male	30	Significantly decreased immobility time.[1]
Forced Swim Test	Mouse (129S6)	Male	30	Effect absent in NOP knockout mice.[1]
Forced Swim Test (with Fluoxetine)	Mouse (CD-1)	Male	3, 10	Augmented the antidepressant-like effect of fluoxetine.[1][4]

Anxiolytic-Like Effects

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Behavioral Test	Species (Strain)	Sex	Dose (mg/kg, p.o.)	Key Finding
Fear-Conditioned Freezing	Mouse (CD-1)	Male	30	Attenuated conditioned freezing.[4]
Stress-Induced Hyperthermia	Rat (Sprague-Dawley)	Male	10, 30	Reduced stress-induced increase in body temperature.
Novelty-Suppressed Feeding	Not specified	Not specified	Not specified	No significant effect observed. [1][2]
4-Plate Test	Not specified	Not specified	Not specified	No significant effect observed. [1][2]

Effects on Substance Use and Feeding

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Behavioral Model	Species (Strain)	Sex	Dose (mg/kg, p.o.)	Key Finding
Ethanol Self-Administration	Rat (P and msP)	Not specified	10, 30	Dose-dependently reduced ethanol intake.[5][6]
Stress-Induced Reinstatement of Ethanol Seeking	Rat (msP)	Not specified	30	Blocked stress-induced reinstatement.[5][6]
Fasting-Induced Feeding	Mouse	Not specified	Not specified	Inhibited fasting-induced feeding; effect absent in NOP knockout mice.[7]
Palatable High-Energy Diet Consumption	Rat (lean)	Not specified	Not specified	Inhibited overconsumption of palatable food.[7]

Signaling Pathways and Experimental Workflows

To visualize the mechanism of action and experimental design, the following diagrams are provided.

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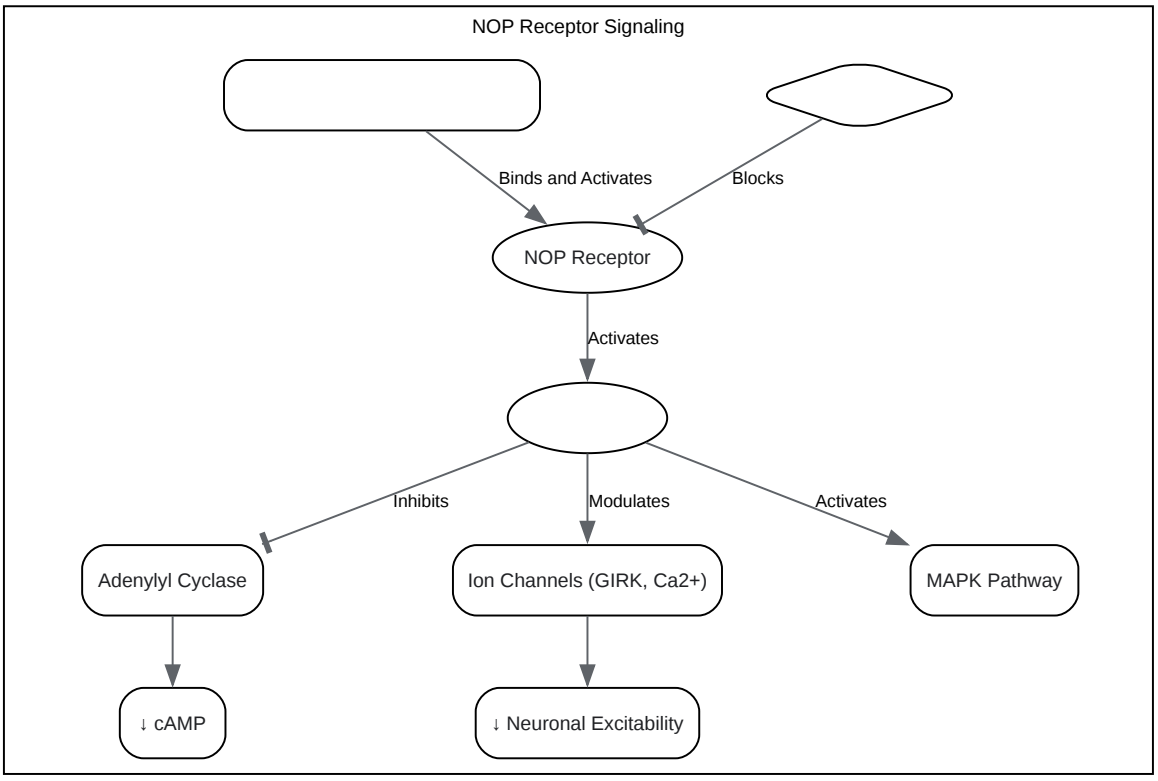

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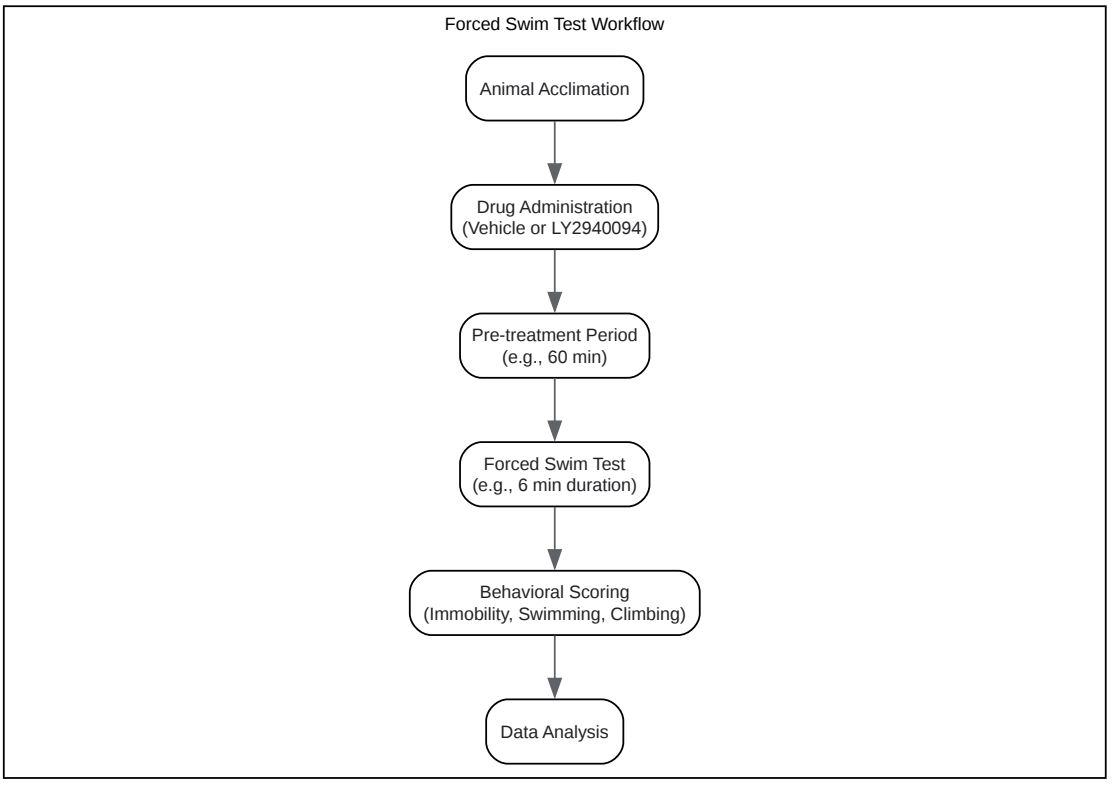

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